

comparative studies of enramycin in different animal species (poultry vs. swine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enramycin*

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Enramycin in Poultry and Swine Production: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the performance of **enramycin**, a polypeptide antibiotic, in poultry and swine production. The information presented is based on experimental data to objectively evaluate its efficacy as a growth promoter and a modulator of gut health.

Performance Data: Poultry vs. Swine

Enramycin has been demonstrated to be an effective feed additive for improving growth performance and feed efficiency in both poultry and swine.^{[1][2]} It primarily acts against Gram-positive bacteria, such as *Clostridium perfringens*, a key pathogen in necrotic enteritis.^{[1][3]} The following tables summarize the quantitative data from various studies.

Table 1: Effects of **Enramycin** on Poultry Performance

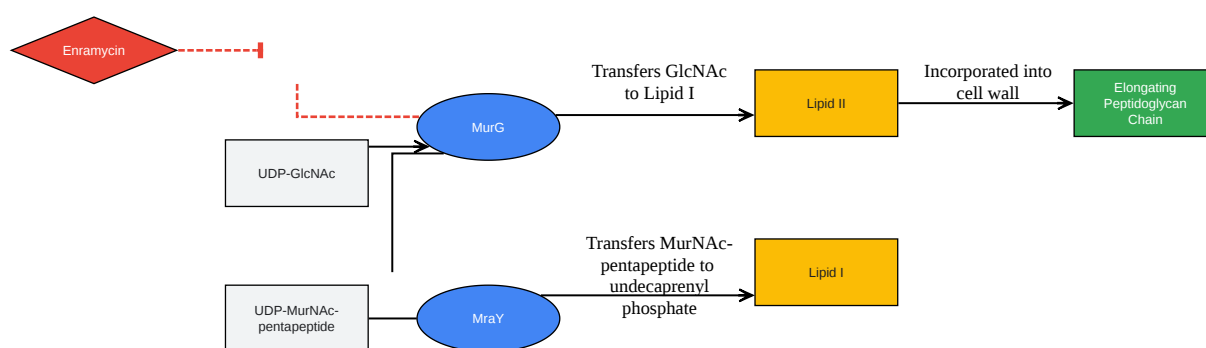
Parameter	Control Group	Enramycin-Treated Group	Percentage Improvement	Reference
Body Weight Gain (g)	Varies by study	Increased	Up to 5%	[4] [5]
Feed Conversion Ratio (FCR)	Varies by study	Decreased	2-4%	[4] [6]
Clostridium perfringens Count (log CFU/g)	Varies by study	Decreased	Significant reduction	[5] [6]
Mortality Rate (%)	Varies by study	No significant difference	-	[4]

Table 2: Effects of **Enramycin** on Swine Performance

Parameter	Control Group	Enramycin-Treated Group	Percentage Improvement	Reference
Average Daily Gain (g)	Varies by study	Increased	3-6%	[2] [7]
Feed Conversion Ratio (FCR)	Varies by study	Decreased	2-5%	[7] [8]
Diarrhea Incidence (%)	Varies by study	Decreased	Significant reduction	[7] [9]
Gut Limosilactobacillus reuteri Abundance	Varies by study	Increased	Significant increase	[9]

Mechanism of Action: Inhibition of Peptidoglycan Synthesis

Enramycin's antibacterial activity stems from its ability to inhibit the biosynthesis of peptidoglycan, an essential component of the bacterial cell wall in Gram-positive bacteria.[4][10] Specifically, **enramycin** targets and inhibits the enzyme MurG.[4][10] MurG is a glycosyltransferase responsible for catalyzing the transfer of N-acetylglucosamine (GlcNAc) to Lipid I, forming Lipid II, a critical precursor for the elongating peptidoglycan chain.[3][9] By blocking this step, **enramycin** disrupts cell wall formation, leading to cell lysis and death of susceptible bacteria.[4][6]



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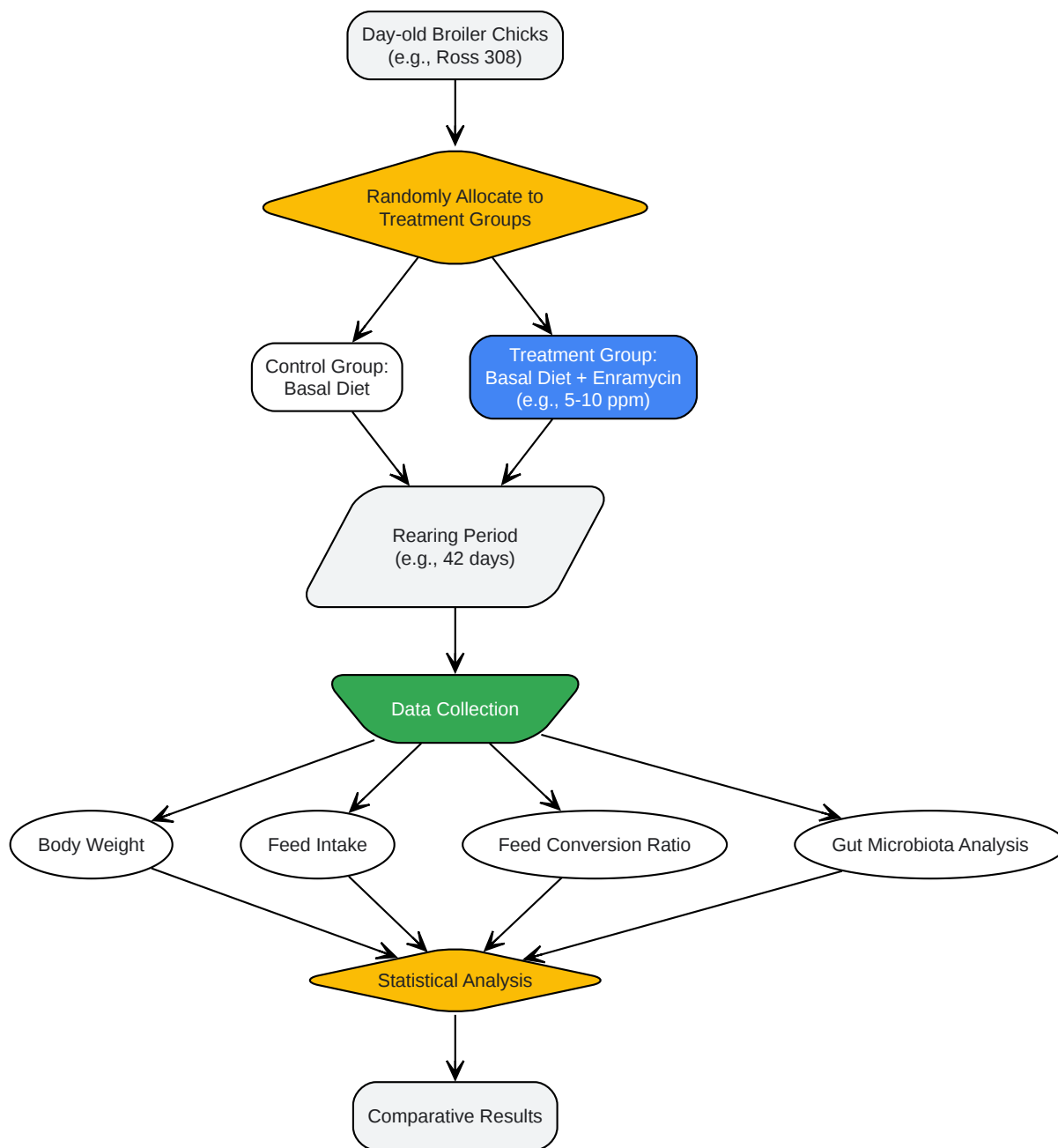
Enramycin's inhibition of the MurG enzyme in the bacterial peptidoglycan synthesis pathway.

Experimental Protocols

The following are representative experimental designs for evaluating the efficacy of **enramycin** in poultry and swine.

Poultry Broiler Trial

A typical experimental setup to assess **enramycin's** impact on broiler performance would involve a randomized complete block design.



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A typical experimental workflow for an **enramycin** trial in broiler chickens.

Methodology Details:

- Animals: Day-old male broiler chicks (e.g., Ross 308) are commonly used.[\[11\]](#)
- Housing: Birds are housed in pens with controlled environmental conditions.
- Diet: A basal corn-soybean meal diet is typically provided ad libitum.[\[11\]](#)
- Treatments:
 - Control Group: Basal diet with no **enramycin**.
 - Treatment Group(s): Basal diet supplemented with **enramycin** at varying concentrations (e.g., 5 ppm, 10 ppm).[\[4\]](#)
- Duration: The trial typically runs for the entire broiler growth cycle (e.g., 42 days).[\[4\]](#)
- Data Collection:
 - Performance: Body weight and feed intake are recorded weekly to calculate body weight gain and feed conversion ratio (FCR).
 - Gut Health: At the end of the trial, cecal contents are collected for microbial analysis (e.g., 16S rRNA sequencing) to assess changes in the gut microbiota.
- Statistical Analysis: Data are analyzed using appropriate statistical models (e.g., ANOVA) to determine significant differences between treatment groups.

Swine Weaning Piglet Trial

To evaluate the effect of **enramycin** on post-weaning piglets, a similar randomized controlled trial design is employed.

Methodology Details:

- Animals: Newly weaned piglets (e.g., 21-28 days of age) are selected and grouped by initial body weight.[\[9\]](#)
- Housing: Pigs are housed in pens with controlled temperature and ventilation.

- Diet: A standard starter diet is provided.
- Treatments:
 - Control Group: Basal diet.
 - Treatment Group: Basal diet supplemented with **enramycin** (e.g., 10-20 ppm).[7]
- Duration: The experimental period usually covers the critical post-weaning phase (e.g., 28-42 days).
- Data Collection:
 - Performance: Individual pig weights and pen feed consumption are monitored to determine average daily gain (ADG), average daily feed intake (ADFI), and FCR.
 - Health: The incidence and severity of diarrhea are recorded daily.
 - Gut Microbiota: Fecal or intestinal samples are collected at specified time points for microbial community analysis.
- Statistical Analysis: Performance and health data are subjected to statistical analysis to compare the effects of the treatments.

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- To cite this document: BenchChem. [comparative studies of enramycin in different animal species (poultry vs. swine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148400#comparative-studies-of-enramycin-in-different-animal-species-poultry-vs-swine]

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